Technical Guide: CCT 241533 Dihydrochloride Downstream Signaling & Validation

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Compound of Interest

Compound Name:	*CCT 241533 dihydrochloride*
Cat. No.:	*B1191905*

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Executive Summary

CCT 241533 dihydrochloride is a highly potent, ATP-competitive inhibitor of Checkpoint Kinase 2 (CHK2) with an IC50 of 3 nM.[1][2][3][4] Unlike non-selective kinase inhibitors, CCT 241533 exhibits a distinct selectivity profile (63-fold selectivity over CHK1), making it a critical tool for dissecting the specific contributions of CHK2 in the DNA Damage Response (DDR).

This guide details the mechanistic signaling pathways modulated by CCT 241533, specifically its role in abrogating G2/M checkpoints and potentiating synthetic lethality in p53-deficient backgrounds. It provides researchers with validated protocols for assessing target engagement and downstream pathway modulation.

Mechanism of Action: The CHK2 Node

CHK2 is a central transducer in the cellular response to Double-Strand Breaks (DSBs).[5][6] Under normal physiological conditions, CHK2 is inactive. Upon DNA damage, the ATM kinase phosphorylates CHK2 at Thr68, inducing dimerization and autophosphorylation at Ser516, which fully activates the kinase.[5]

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CCT 241533 Intervention: CCT 241533 binds to the ATP-binding pocket of CHK2.[1][2][3][5][6][7] While it does not prevent the initial phosphorylation by ATM (Thr68), it blocks the autophosphorylation at Ser516, thereby preventing the kinase from phosphorylating its downstream effectors.

Core Signaling Architecture

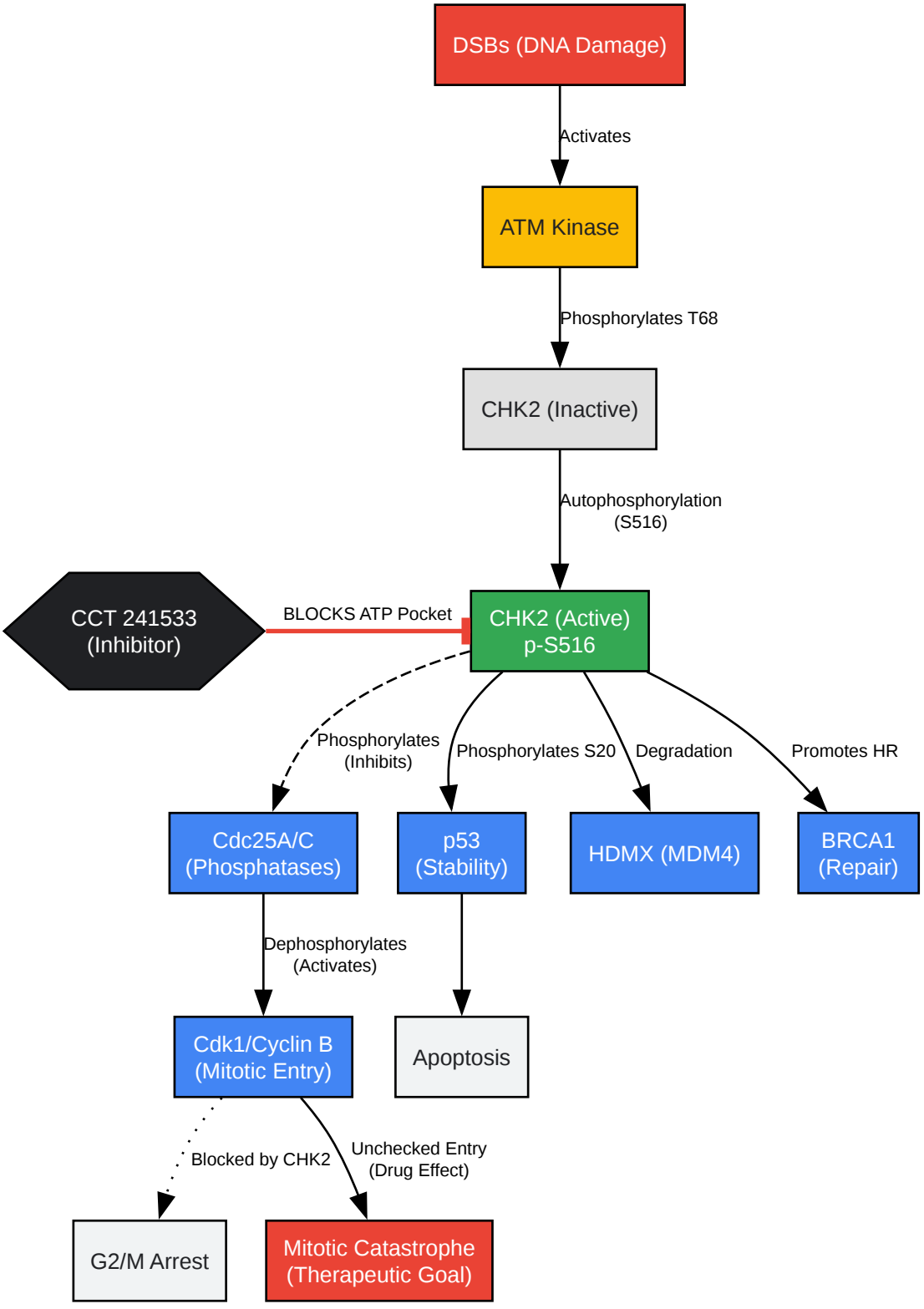
The inhibition of CHK2 by CCT 241533 disrupts three primary axes:

- Cdc25 Phosphatase Axis (Cell Cycle Arrest): CHK2 normally phosphorylates Cdc25A/C, leading to their degradation or sequestration. This prevents Cdk1 activation and arrests the cell cycle. CCT 241533 restores Cdc25 activity, forcing cells to bypass the G2/M checkpoint despite DNA damage.
- p53/MDM4 Axis (Apoptosis): CHK2 phosphorylates p53 (at Ser20) and MDM4 (HDMX), stabilizing p53. CCT 241533 inhibition in p53-wildtype cells can dampen the apoptotic response.
- BRCA1 Axis (DNA Repair): CHK2 phosphorylates BRCA1 (Ser988), promoting Homologous Recombination (HR). Inhibition impairs this repair fidelity.

Pathway Visualization

The following diagram maps the specific nodes inhibited by CCT 241533 within the DDR network.

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Caption: CCT 241533 blocks CHK2 autophosphorylation (S516), preventing signal transduction to Cdc25, p53, and BRCA1, ultimately forcing checkpoint bypass.

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Chemical Profile & Selectivity

Understanding the chemical constraints is vital for experimental design.

Parameter	Value	Notes
IC50 (CHK2)	3 nM	Biochemical assay
Selectivity	>63-fold vs. CHK1	CHK1 IC50 = 190–245 nM
Solubility	DMSO (up to 100 mM)	Insoluble in water; avoid freeze-thaw cycles
Cellular Potency	1 - 5 µM	Higher conc.[3] required to penetrate cell membrane
Off-Targets	PHK, MARK3, GCK, MLK1	>80% inhibition at 1 µM

Experimental Validation Protocols

To scientifically validate CCT 241533 activity, one must demonstrate the inhibition of CHK2 autophosphorylation after DNA damage induction. Resting cells have low p-CHK2 levels, making inhibition undetectable without a trigger.

Protocol: Western Blot Target Engagement Assay

Objective: Confirm CCT 241533 prevents CHK2 S516 autophosphorylation following DNA damage.[2][5][7]

Reagents:

- DNA Damage Inducer: Bleomycin (10 µM) or Doxorubicin (0.5 µM).
- Primary Antibody: Anti-CHK2 (phospho S516) [Specific readout for autophosphorylation].
- Control Antibody: Anti-CHK2 (Total) and Anti-p-CHK2 (T68) [T68 should remain largely unaffected as it is ATM-mediated].

Step-by-Step Methodology:

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- Seeding: Plate HT-29 or HeLa cells (p53-deficient lines preferred for synthetic lethality studies) at 70% confluency.
- Pre-treatment: Treat cells with CCT 241533 (1 µM - 5 µM) for 1 hour.
  - Rationale: Pre-loading the inhibitor ensures the ATP pocket is occupied before damage signaling begins.
- Damage Induction: Add Bleomycin (10 µM) to the media containing CCT 241533. Incubate for 1–4 hours.
  - Note: Do not wash out CCT 241533.
- Lysis: Lyse cells in RIPA buffer supplemented with Phosphatase Inhibitors (Na3VO4, NaF) to preserve phosphorylation states.
- Detection: Perform Western Blot.
  - Positive Result: Strong p-CHK2 (T68) band (ATM active), but absent/weak p-CHK2 (S516) band compared to "Bleomycin Only" control.

Protocol: Potentiation of PARP Inhibitors (Clonogenic Assay)

Objective: Quantify synthetic lethality in p53-deficient cells.

- Seeding: Seed 500–1000 cells/well in 6-well plates. Allow attachment (24h).
- Treatment Matrix:
  - Vehicle (DMSO)[3]
  - PARP Inhibitor (e.g., Olaparib) at varying doses (0.1, 1, 10 µM).
  - CCT 241533 (Fixed dose: GI50, typically ~1.5 µM).
  - Combination (Olaparib + CCT 241533).[8]

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- Incubation: Continuous exposure for 7–10 days.
- Analysis: Fix with methanol, stain with Crystal Violet. Count colonies >50 cells.
- Calculation: Potentiation Index (PI) = GI50(PARPi alone) / GI50(Combination).[1][2] PI > 1 indicates synergy.

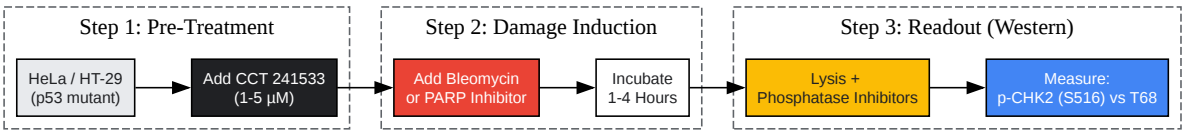
Therapeutic Applications: Synthetic Lethality[9][10][11]

CCT 241533 is most effective in a p53-deficient background. In p53-wildtype cells, CHK2 inhibition may inadvertently protect cells by preventing p53-mediated apoptosis. However, in p53-mutant tumors, cells rely heavily on the CHK2-Cdc25-Cdk1 (G2/M) checkpoint to repair DNA damage before mitosis.

The Logic of Synergy:

- PARP Inhibitors cause Single-Strand Breaks (SSBs) which convert to DSBs during replication.[5]
- p53-Mutant Cells cannot arrest at G1. They rely on the G2/M checkpoint (CHK2-dependent).
- CCT 241533 abrogates the G2/M checkpoint.
- Result: Cells enter mitosis with unrepaired DNA, leading to mitotic catastrophe and death.

Experimental Workflow Visualization



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Caption: Workflow for validating CCT 241533 target engagement. Crucial step: Pre-treatment before damage induction.

References

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- Identification of CCT241533 as a potent, selective, and orally bioavailable CHK2 inhibitor. Source: Journal of Medicinal Chemistry (2011) URL:[Link] Significance: Detailed chemical synthesis, structure-activity relationship (SAR), and selectivity profiling.
- Checkpoint Kinase 2 (CHK2) Inhibitors: A Review of Patent Literature. Source: Expert Opinion on Therapeutic Patents (2014) URL:[Link] Significance: Contextualizes CCT 241533 against other CHK2 inhibitors in development.

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